

# Preparing Stock Solutions of Delamanid (OPC-67683)

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## Compound of Interest

Compound Name: *Delamid*

Cat. No.: *B1584241*

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## Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

Delamanid (formerly OPC-67683) is a potent anti-tuberculosis agent belonging to the nitro-dihydro-imidazooxazole class of compounds.[1] It is a prodrug that, upon activation by a mycobacterial F420 coenzyme system, inhibits the synthesis of mycolic acids, crucial components of the mycobacterial cell wall.[1] Due to its hydrophobic nature, Delamanid exhibits poor aqueous solubility, making the proper preparation of stock solutions critical for accurate and reproducible in vitro and in vivo experimental results.[2] This document provides detailed protocols for the preparation of Delamanid stock solutions in common organic solvents.

## Compound Specifications

A summary of the key chemical and physical properties of Delamanid is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Compound Name	Delamanid	[1]
Synonym	OPC-67683	[3]
Molecular Formula	C <sub>25</sub> H <sub>25</sub> F <sub>3</sub> N <sub>4</sub> O <sub>6</sub>	[1][3]
Molecular Weight	534.5 g/mol	[2][3]
Appearance	Crystalline solid	[3]
Purity	≥98%	[3]
Aqueous Solubility	<0.017 mg/L	[2]
Solubility in Organic Solvents	DMSO: ~20 mg/mL Dimethyl formamide (DMF): ~25 mg/mL	[3]
Storage Conditions	-20°C, desiccated	[3]

## Experimental Protocols

The following protocols outline the step-by-step procedures for preparing high-concentration stock solutions of Delamanid. All procedures should be performed in a certified laboratory environment by trained personnel, adhering to all relevant safety guidelines.

## Materials and Equipment

- Delamanid (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethyl Formamide (DMF)
- Analytical balance
- Spatula
- Weighing boat
- Appropriately sized sterile polypropylene or glass vials with screw caps
- Calibrated micropipettes and sterile, filtered pipette tips

- Vortex mixer
- (Optional) Sonicator

## Protocol 1: Preparation of a 10 mM Delamanid Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Delamanid in DMSO.

### 1. Calculation of Required Mass:

- To prepare 1 mL of a 10 mM stock solution, you will need:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 534.5 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 5.345 \text{ mg}$

### 2. Step-by-Step Procedure:

- **Preparation:** Ensure all personal protective equipment (PPE), including gloves, lab coat, and safety glasses, is worn. Clean the work area and equipment.
- **Weighing the Compound:** Place a clean weighing boat on a calibrated analytical balance and tare it to zero. Carefully weigh out approximately 5.345 mg of Delamanid. Record the exact weight.
- **Solubilization:** Transfer the weighed Delamanid into a sterile vial. Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the vial.
- **Dissolution:** Securely cap the vial and vortex the solution for 1-2 minutes to facilitate dissolution. Visually inspect the solution to ensure that all solid particles have dissolved. If particulates remain, sonicate the vial for 5-10 minutes in a water bath sonicator.
- **Storage:** Clearly label the vial with the compound name ("Delamanid"), concentration (10 mM), solvent (DMSO), date of preparation, and your initials. Store the stock solution at -20°C to ensure stability.<sup>[3]</sup> It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

## Protocol 2: Preparation of a 20 mg/mL Delamanid Stock Solution in DMF

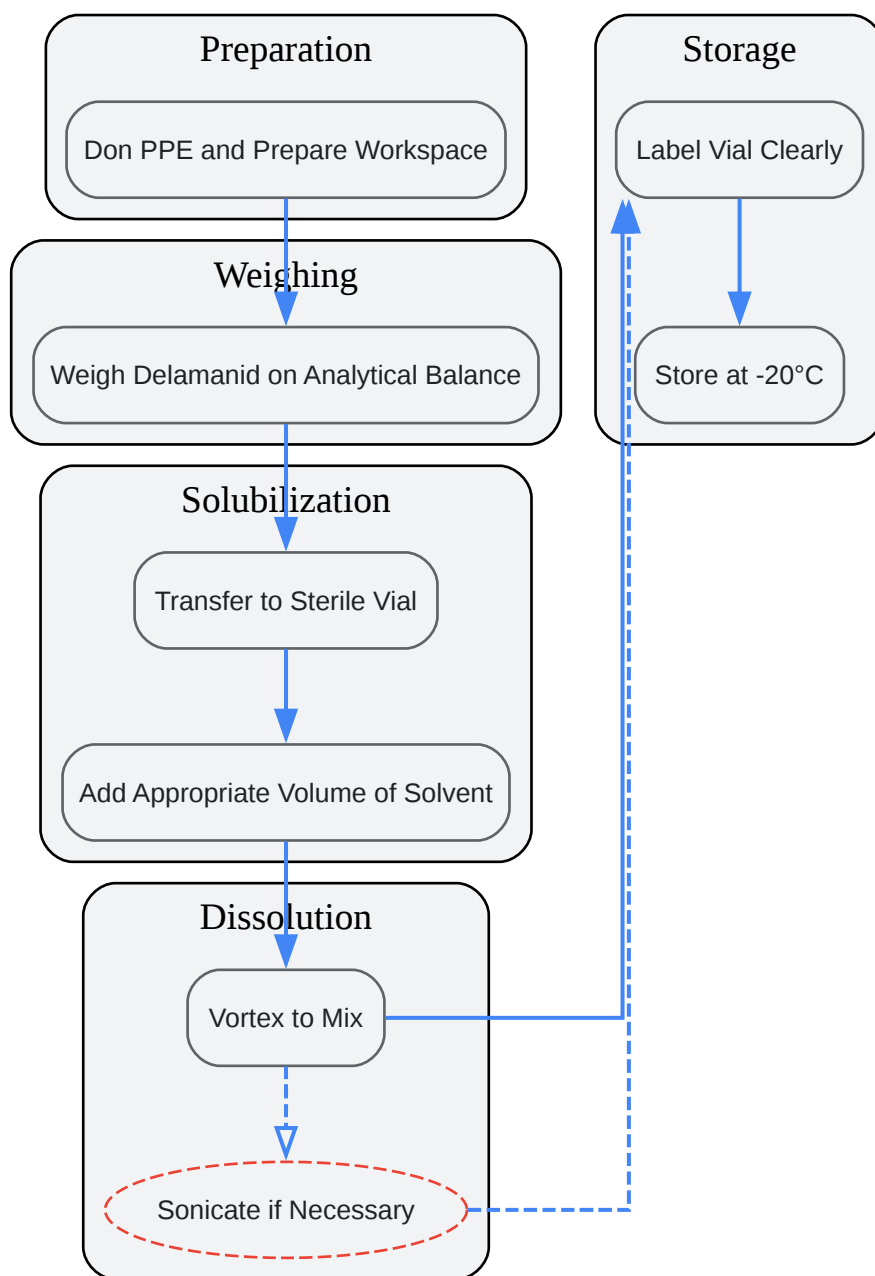
This protocol details the preparation of a 20 mg/mL stock solution of Delamanid in Dimethyl Formamide (DMF).

### 1. Step-by-Step Procedure:

- **Preparation:** Don appropriate PPE and prepare the workspace as described in Protocol 1.
- **Weighing the Compound:** On a tared weighing boat, accurately weigh 20 mg of Delamanid.
- **Solubilization:** Transfer the weighed compound into a sterile vial. Add 1 mL of anhydrous DMF to the vial using a calibrated micropipette.
- **Dissolution:** Tightly cap the vial and vortex for 2-3 minutes. Given the higher concentration, more vigorous mixing may be required. Visually confirm complete dissolution. If necessary, use a sonicator to aid dissolution.
- **Storage:** Label the vial with "Delamanid", "20 mg/mL in DMF", the preparation date, and your initials. Store the stock solution at -20°C. Aliquoting is strongly recommended to maintain the integrity of the solution.

## Visualizations

The following diagrams illustrate the experimental workflow for preparing Delamanid stock solutions and the signaling pathway it inhibits.



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Caption: Experimental workflow for preparing Delamanid stock solutions.



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Caption: Simplified signaling pathway showing Delamanid's mechanism of action.

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## References

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